

(S)-(+)-Ascochin: A Technical Guide to its Therapeutic Potential

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Compound of Interest

Compound Name: (S)-(+)-Ascochin

Cat. No.: B10820126

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Abstract

(S)-(+)-Ascochin, a naturally occurring isocoumarin derivative isolated from fungi of the Ascochyta genus, has emerged as a compound of interest for its potential therapeutic applications. This technical guide provides a comprehensive overview of the current understanding of **(S)-(+)-Ascochin**, focusing on its core biological activities, putative mechanisms of action, and relevant experimental data. While specific quantitative data for **(S)-(+)-Ascochin** remains limited in publicly available literature, this document consolidates information on related compounds and provides detailed experimental protocols to guide future research and development efforts. The information presented herein is intended to serve as a foundational resource for researchers exploring the therapeutic utility of this and similar natural products.

Introduction

(S)-(+)-Ascochin, with the chemical formula $C_{12}H_{10}O_5$, is a chiral organic compound belonging to the isocoumarin class of secondary metabolites.[1] Isocoumarins, and the structurally related ascochlorin analogues, are known to exhibit a wide range of biological activities, including antimicrobial and anticancer properties.[2][3] This has prompted investigations into the therapeutic potential of **(S)-(+)-Ascochin**. This guide summarizes the available data and provides a framework for its further scientific exploration.

Potential Therapeutic Applications

Based on the biological activities observed in the broader class of isocoumarins and related fungal metabolites, the primary therapeutic applications for **(S)-(+)-Ascochin** are hypothesized to be in oncology and infectious diseases.

Anticancer Activity

While direct quantitative data on the cytotoxic effects of **(S)-(+)-Ascochin** against cancer cell lines is not readily available in the literature, the related compound ascochlorin has demonstrated significant antineoplastic effects.[3] Ascochlorin has been shown to inhibit the growth and invasion of hepatocellular carcinoma cells.[4] The proposed mechanisms of action for related compounds involve the modulation of key signaling pathways implicated in cancer progression.

Antimicrobial Activity

(S)-(+)-Ascochin has been reported to be active against the bacterium *Bacillus megaterium*, the plant pathogenic fungus *Microbotryum violaceum*, and the alga *Chlamydomonas fusca* in agar diffusion assays when used at a concentration of 0.5 mg/disc. This suggests a potential for broader antimicrobial applications, although specific Minimum Inhibitory Concentration (MIC) values against a wider range of clinically relevant pathogens have not been reported.

Quantitative Data

A comprehensive literature search did not yield specific IC₅₀ or MIC values for **(S)-(+)-Ascochin**. The following table is provided as a template for researchers to populate as data becomes available. For context, data on related compounds is often in the micromolar (μM) range for anticancer activity and micrograms per milliliter (μg/mL) for antimicrobial activity.

Table 1: Anticancer Activity of **(S)-(+)-Ascochin** (Hypothetical Data Structure)

Cell Line	Cancer Type	IC ₅₀ (μM)	Reference
e.g., MCF-7	Breast Adenocarcinoma	Data Not Available	
e.g., A549	Lung Carcinoma	Data Not Available	
e.g., HepG2	Hepatocellular Carcinoma	Data Not Available	

Table 2: Antimicrobial Activity of **(S)-(+)-Ascochin** (Hypothetical Data Structure)

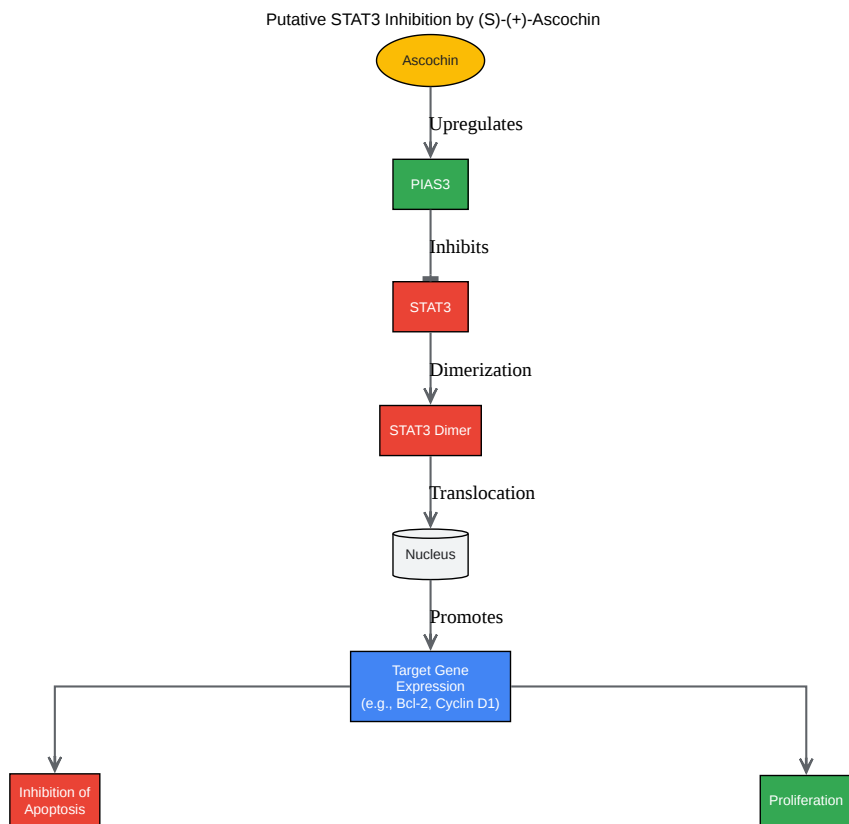
Organism	Type	MIC (μg/mL)	Reference
e.g., Staphylococcus aureus	Gram-positive Bacteria	Data Not Available	
e.g., Escherichia coli	Gram-negative Bacteria	Data Not Available	
e.g., Candida albicans	Fungus	Data Not Available	

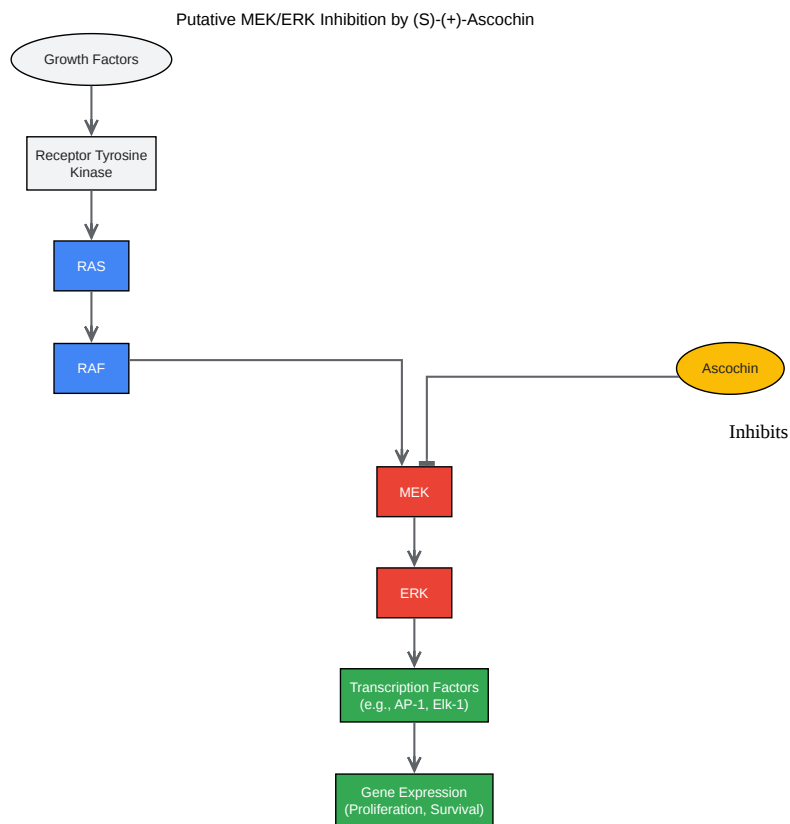
Signaling Pathways and Mechanism of Action

The precise molecular targets and signaling pathways modulated by **(S)-(+)-Ascochin** have not been fully elucidated. However, studies on the related compound ascochlorin provide valuable insights into potential mechanisms.

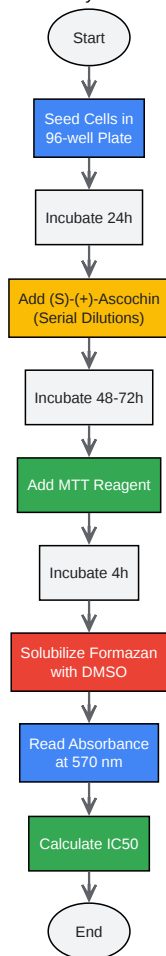
Inhibition of the STAT3 Signaling Pathway

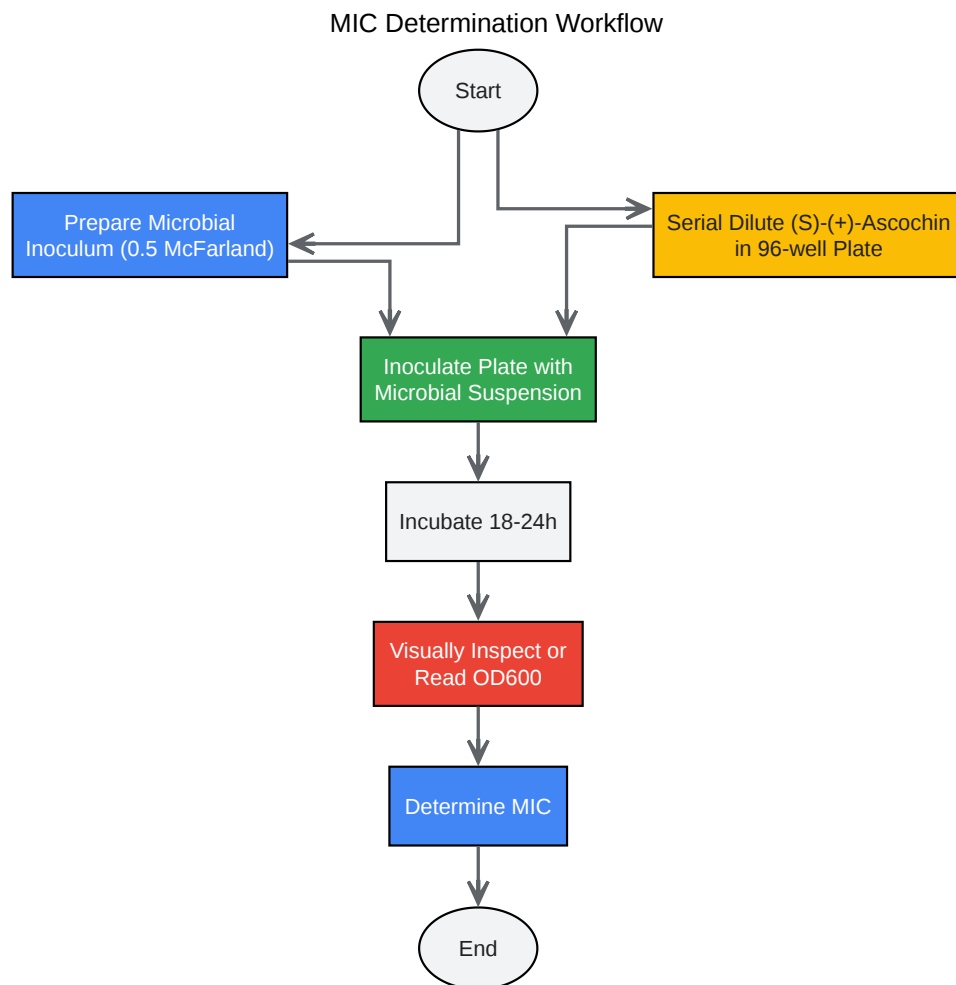
Ascochlorin has been shown to inhibit the Signal Transducer and Activator of Transcription 3 (STAT3) signaling cascade in hepatocellular carcinoma cells. This is achieved through the upregulation of Protein Inhibitor of Activated STAT3 (PIAS3). The inhibition of STAT3, a key regulator of cell proliferation and survival, is a promising strategy in cancer therapy.





MTT Assay Workflow





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